

# Physicochemical Properties of 2-Ethylhexyl Salicylate: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octyl salicylate

Cat. No.: B1362485

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

2-Ethylhexyl salicylate, also known as octisalate, is an organic compound widely utilized as a UVB filter in sunscreen and other cosmetic formulations. This technical guide provides an in-depth overview of its core physicochemical properties, supported by experimental protocols and analytical methodologies. The information is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and formulation science.

## Chemical Identity

Identifier	Value
Chemical Name	2-Ethylhexyl 2-hydroxybenzoate
Common Names	2-Ethylhexyl salicylate, Octisalate, Octyl Salicylate
CAS Number	118-60-5[1][2][3]
Molecular Formula	C15H22O3[1][2]
Molecular Weight	250.33 g/mol [1][2]
Chemical Structure	An ester of salicylic acid and 2-ethylhexanol.[1][4][5]

## Physicochemical Properties

The physicochemical properties of 2-ethylhexyl salicylate are crucial for its function and formulation in cosmetic and pharmaceutical products. These properties are summarized in the table below.

Property	Value	Reference
Appearance	Colorless to pale yellow, oily liquid	[1][5][6]
Odor	Slight, floral	[1][7]
Density	1.014 g/cm <sup>3</sup> at 25 °C	[1][2][8]
Boiling Point	189 °C at 21 mmHg	[1][2][8]
Melting Point	< 25 °C	[1]
Water Solubility	74.4 µg/L at 20 °C (practically insoluble)	[2][9][10]
Solubility in Organic Solvents	Soluble in ethanol, acetone, and hexane.[11] Readily soluble in most cosmetic oils except glycols.	[12]
UV Absorption Maximum (λ <sub>max</sub> )	306-310 nm	[3][4][6]
UV Absorption Range	280-320 nm (UVB)	[3][5][6]
Refractive Index (n <sub>20/D</sub> )	1.502	[2][8][13]
Flash Point	>100 °C	[14]
LogP (Octanol-Water Partition Coefficient)	5.94 at 25°C	[8]

## Mechanism of Action

The primary mechanism of action of 2-ethylhexyl salicylate is the absorption of ultraviolet B (UVB) radiation.[1][4][5] The salicylate portion of the molecule contains a chromophore that absorbs photons of UVB light. Upon absorption of this energy, the molecule is promoted to an excited state. It then returns to its ground state by dissipating the absorbed energy as less harmful, longer-wavelength radiation, primarily heat.[15][16] This process prevents the UVB radiation from penetrating the skin and causing cellular damage.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of UVB absorption by 2-ethylhexyl salicylate.

## Experimental Protocols

The determination of the physicochemical properties of 2-ethylhexyl salicylate follows standardized methodologies, often adhering to OECD (Organisation for Economic Co-operation and Development) guidelines to ensure consistency and comparability of data.

### Determination of Boiling Point (OECD Guideline 103)

This method determines the temperature at which the vapor pressure of a liquid equals the atmospheric pressure.<sup>[5][14]</sup>

- Apparatus: A suitable apparatus consists of a boiling tube with a side arm, a thermometer, a heating mantle, and a capillary tube.
- Procedure:
  - A small amount of the liquid is placed in the boiling tube.
  - A capillary tube, sealed at one end, is placed open-end down into the liquid.
  - The apparatus is heated slowly.
  - A steady stream of bubbles emerges from the capillary tube as the liquid approaches its boiling point.
  - The heat is removed, and the liquid is allowed to cool slowly.
  - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Density (OECD Guideline 109)

The density of a liquid is its mass per unit volume.<sup>[1][2][4][9]</sup>

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) or an oscillating densitometer.
- Procedure (using a pycnometer):
  - The pycnometer is cleaned, dried, and weighed empty.
  - It is then filled with the test substance, ensuring no air bubbles are present, and weighed again.
  - The pycnometer is then emptied, cleaned, and filled with distilled water and weighed.
  - The density is calculated from the masses of the test substance and water and the known density of water at the test temperature.

## Determination of Water Solubility (OECD Guideline 105)

This guideline describes methods for determining the water solubility of substances.<sup>[7][8][10]</sup>

For a substance with low solubility like 2-ethylhexyl salicylate, the column elution method is appropriate.

- Apparatus: A column with a temperature jacket, a pump for maintaining a constant flow of water, and analytical equipment to determine the concentration of the substance in the eluate.
- Procedure:
  - A solid support material in the column is coated with an excess of the test substance.
  - Water is passed through the column at a slow, constant rate.
  - The concentration of the test substance in the eluate is monitored over time.

- The water solubility is the plateau concentration reached when the eluate is saturated with the test substance.

## UV-Visible Absorption Spectrum (OECD Guideline 101)

This method determines the wavelengths at which a chemical absorbs light.[\[3\]](#)[\[6\]](#)[\[13\]](#)

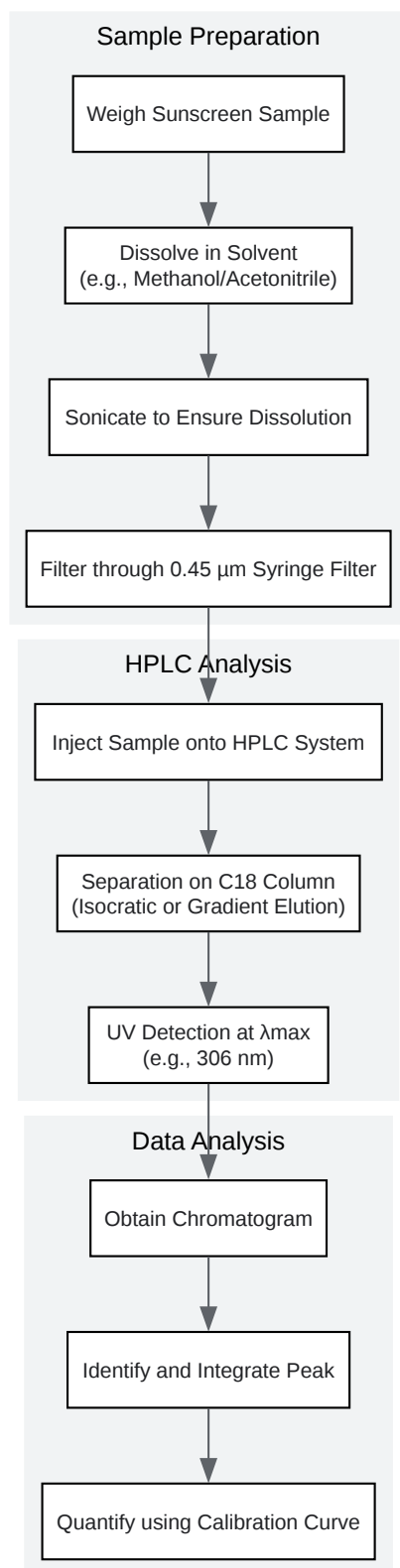
- Apparatus: A UV-Visible spectrophotometer.
- Procedure:
  - A solution of the test substance is prepared in a suitable transparent solvent (e.g., ethanol or methanol).
  - The spectrophotometer is calibrated using a reference cell containing the pure solvent.
  - The absorbance of the sample solution is measured over the desired wavelength range (typically 200-400 nm for UV analysis).
  - The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) and the molar absorption coefficient are determined from the resulting spectrum.

## Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is a common and reliable method for the quantitative analysis of 2-ethylhexyl salicylate in cosmetic formulations.[\[17\]](#)[\[18\]](#)[\[19\]](#)

## HPLC Analysis of 2-Ethylhexyl Salicylate in Sunscreen

The following is a representative workflow for the analysis of 2-ethylhexyl salicylate in a sunscreen product.



[Click to download full resolution via product page](#)

Figure 2: Workflow for HPLC analysis of 2-ethylhexyl salicylate.

- **Sample Preparation:** A known amount of the sunscreen product is accurately weighed and dissolved in a suitable organic solvent, such as methanol or acetonitrile.<sup>[17][19]</sup> The solution is typically sonicated to ensure complete dissolution of the active ingredient and then filtered through a 0.45 µm syringe filter to remove any particulate matter before injection into the HPLC system.
- **Chromatographic Conditions:**
  - **Column:** A reverse-phase C18 column is commonly used.<sup>[18][20]</sup>
  - **Mobile Phase:** A mixture of an organic solvent (e.g., methanol or acetonitrile) and water, often with a small amount of acid (e.g., acetic or phosphoric acid) to improve peak shape.<sup>[17][18]</sup> The separation can be performed using either an isocratic (constant mobile phase composition) or gradient (changing mobile phase composition) elution.
  - **Flow Rate:** Typically around 1.0 mL/min.<sup>[20]</sup>
  - **Detection:** UV detection at the  $\lambda_{\text{max}}$  of 2-ethylhexyl salicylate (around 306 nm) is used for quantification.<sup>[3][6][20]</sup>
- **Quantification:** The concentration of 2-ethylhexyl salicylate in the sample is determined by comparing the peak area from the sample chromatogram to a calibration curve generated from standard solutions of known concentrations.

## Safety and Regulatory Information

2-Ethylhexyl salicylate is generally considered to have a good safety profile for topical use.<sup>[1]</sup><sup>[4]</sup> It is approved for use in sunscreen products at a maximum concentration of 5% in the United States and Europe, and up to 10% in Japan.<sup>[3][6]</sup> While it is an effective UVB absorber, it is often used in combination with other UV filters to enhance the Sun Protection Factor (SPF) and to solubilize other solid sunscreen agents.<sup>[3][6]</sup> Some studies have noted a minor potential for skin sensitization in some individuals.<sup>[1]</sup>

## Conclusion

2-Ethylhexyl salicylate is a key ingredient in modern sun care formulations, with well-defined physicochemical properties that make it an effective and versatile UVB filter. Understanding



these properties, along with the standardized methods for their determination and analysis, is essential for the development of safe, stable, and efficacious products. This guide provides a foundational resource for professionals in the field, summarizing the critical technical information required for formulation and research.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. oecd.org [oecd.org]
- 2. oecd.org [oecd.org]
- 3. oecd.org [oecd.org]
- 4. OECD n°109: Density of liquids and solids - Analytice [analytice.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. OECD 105 - Water Solubility - Situ Biosciences [situbiosciences.com]
- 8. oecd.org [oecd.org]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. oecd.org [oecd.org]
- 12. iivs.org [iivs.org]
- 13. nucro-technics.com [nucro-technics.com]
- 14. oecd.org [oecd.org]
- 15. klinikally.com [klinikally.com]
- 16. What is the mechanism of Octinoxate? [synapse.patsnap.com]
- 17. Physical chemical testing studies | Essem Compliance [essem-compliance.com]
- 18. Separation of 2-Ethylhexyl salicylate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]

- 19. laboratuar.com [laboratuar.com]
- 20. Green Synthesis of Ultraviolet Absorber 2-Ethylhexyl Salicylate: Experimental Design and Artificial Neural Network Modeling [mdpi.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2-Ethylhexyl Salicylate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362485#physicochemical-properties-of-2-ethylhexyl-salicylate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)